

Measuring Caspase-4 Activity with Ac-LEVDGWK(Dnp)-NH₂: Application Notes and Protocols

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Compound of Interest

Compound Name: Ac-LEVDGWK(Dnp)-NH₂

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Introduction

Caspase-4, a member of the inflammatory caspase family, plays a crucial role in the innate immune response. It functions as a direct sensor of intracellular lipopolysaccharide (LPS), a component of Gram-negative bacteria, triggering the non-canonical inflammasome pathway. This activation leads to pyroptosis, a pro-inflammatory form of cell death, and the maturation of pro-inflammatory cytokines. Given its central role in inflammation and sepsis, the accurate measurement of caspase-4 activity is vital for research and the development of novel therapeutics.

This document provides detailed application notes and protocols for measuring caspase-4 activity using the novel fluorogenic substrate, **Ac-LEVDGWK(Dnp)-NH₂**. This substrate is designed based on the preferred cleavage sequence of caspase-4 (LEVD) and operates on the principle of Förster Resonance Energy Transfer (FRET).

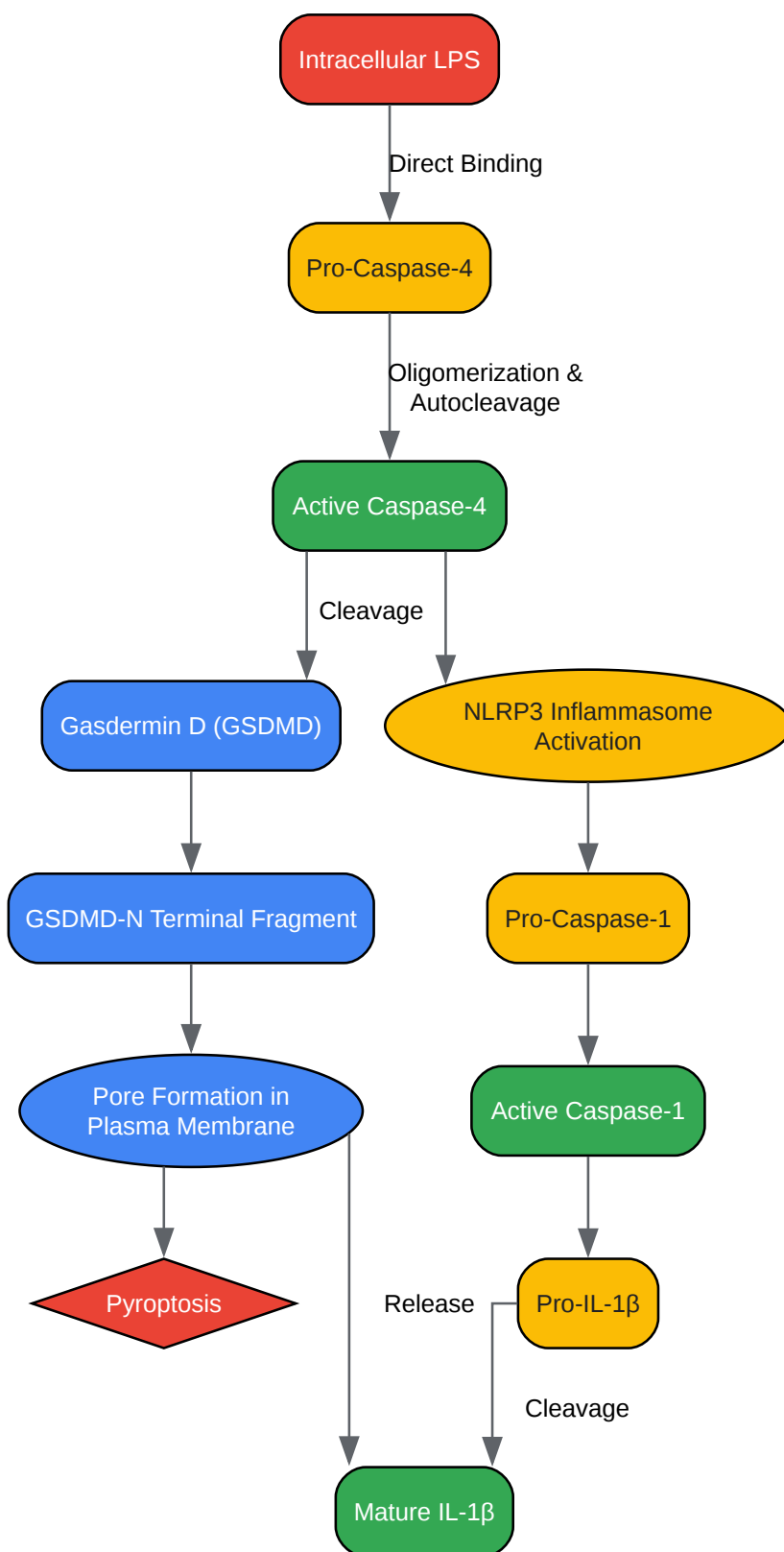
Principle of the Assay

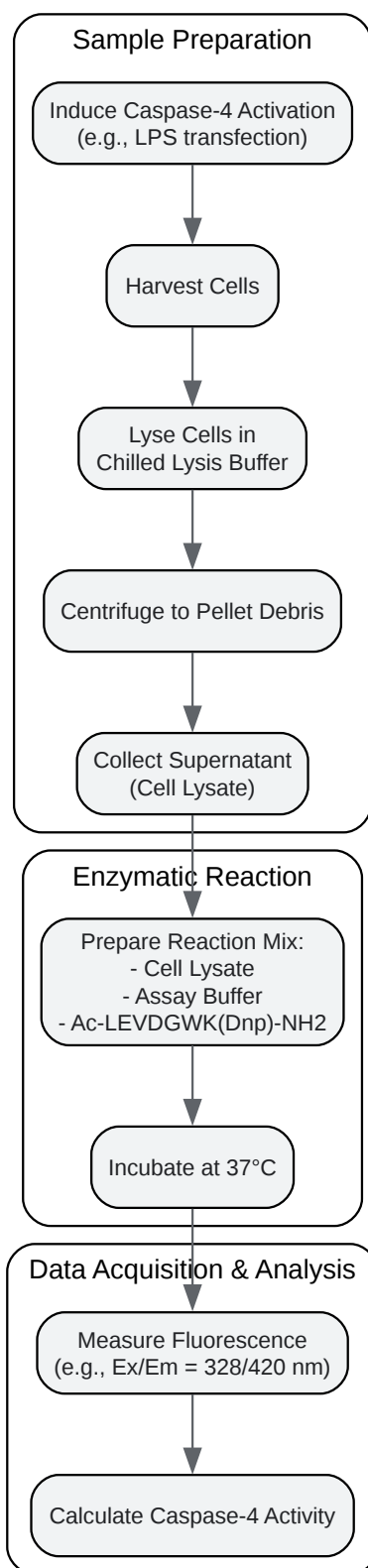
The **Ac-LEVDGWK(Dnp)-NH₂** substrate incorporates a fluorophore and a quencher moiety. In the intact peptide, the proximity of the quencher (Dnp) to the fluorophore (likely a Methoxycoumarin derivative, Mca) results in the suppression of fluorescence. Upon cleavage

of the peptide by active caspase-4 at the aspartate residue within the LEVD sequence, the fluorophore and quencher are separated. This separation relieves the quenching effect, leading to a measurable increase in fluorescence intensity. The rate of fluorescence increase is directly proportional to the caspase-4 activity in the sample.

Signaling Pathway of Caspase-4 Activation

Caspase-4 is a key initiator of the non-canonical inflammasome pathway. This pathway is activated by the presence of LPS in the cytoplasm of immune cells.





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